

LY393615 supplier and ordering information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LY393615

Cat. No.: B1675689

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Application Notes and Protocols: LY393615

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **LY393615**, a potent and selective positive allosteric modulator (PAM) of the M5 muscarinic acetylcholine receptor. Included are details on its mechanism of action, ordering information, and protocols for its use in in vitro and in vivo studies.

Supplier and Ordering Information

LY393615 is available from several chemical suppliers catering to the research community. When ordering, it is crucial to verify the purity and confirm the formulation (e.g., solid powder, solution). The following table summarizes information from prominent suppliers.

Supplier	Product Number	Purity	Available Quantities	Price (USD)	CAS Number
MedChemExpress	HY-114328	99.89%	10 mM*1 mL, 5 mg, 10 mg, 50 mg, 100 mg	~\$87 (5 mg)	180165-74-4
Selleck Chemicals	S6791	>99%	5 mg, 10 mg, 50 mg, 100 mg	~\$87 (5 mg)	180165-74-4
Cayman Chemical	30541	≥98%	1 mg, 5 mg, 10 mg	~\$79 (1 mg)	180165-74-4

Note: Prices are approximate and subject to change. Please refer to the supplier's website for the most current pricing and availability.

Mechanism of Action and Pharmacological Data

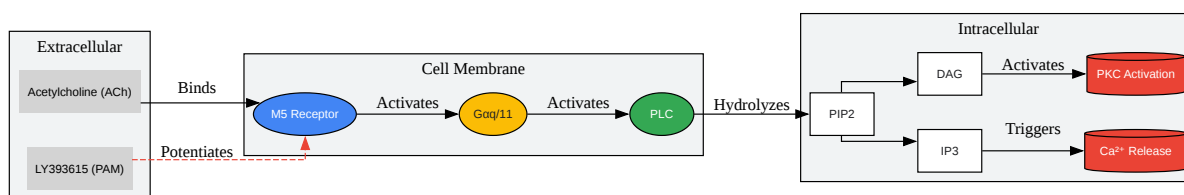
LY393615 acts as a positive allosteric modulator of the M5 muscarinic acetylcholine receptor. As a PAM, it does not activate the receptor directly but enhances the affinity and/or efficacy of the endogenous ligand, acetylcholine (ACh). This potentiation of M5 signaling makes **LY393615** a valuable tool for studying the physiological roles of this receptor subtype.

Pharmacological Data for **LY393615**

Parameter	Value	Assay Conditions
EC50	18 nM	FLIPR assay in CHO cells expressing human M5 receptor
Selectivity	>100-fold	Selective for M5 over M1, M2, M3, and M4 receptors

Signaling Pathway

The M5 receptor is a G protein-coupled receptor (GPCR) that primarily couples to Gαq/11. Activation of this pathway leads to the stimulation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca²⁺), while DAG activates protein kinase C (PKC). **LY393615** enhances this signaling cascade in the presence of acetylcholine.



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M5 receptor signaling pathway potentiated by **LY393615**.

Experimental Protocols

This protocol describes how to measure the effect of **LY393615** on M5 receptor activation by monitoring intracellular calcium levels.

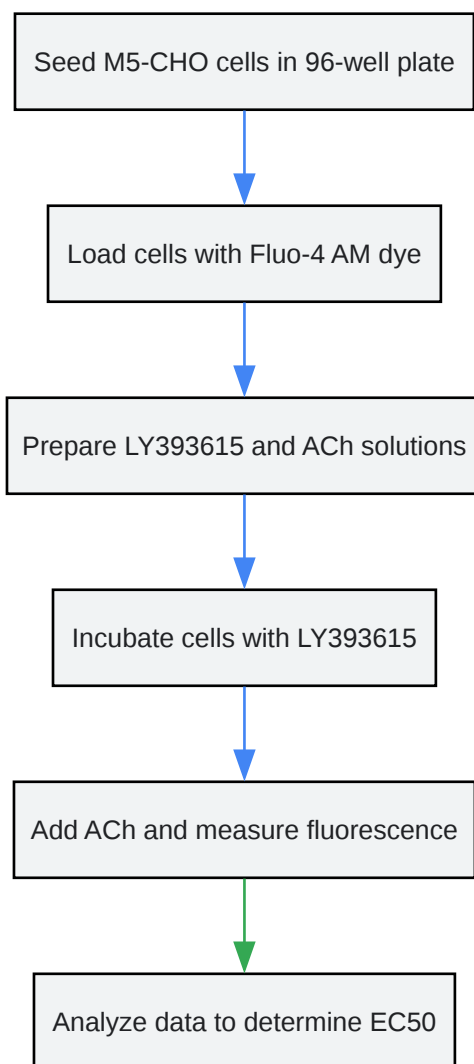
Materials:

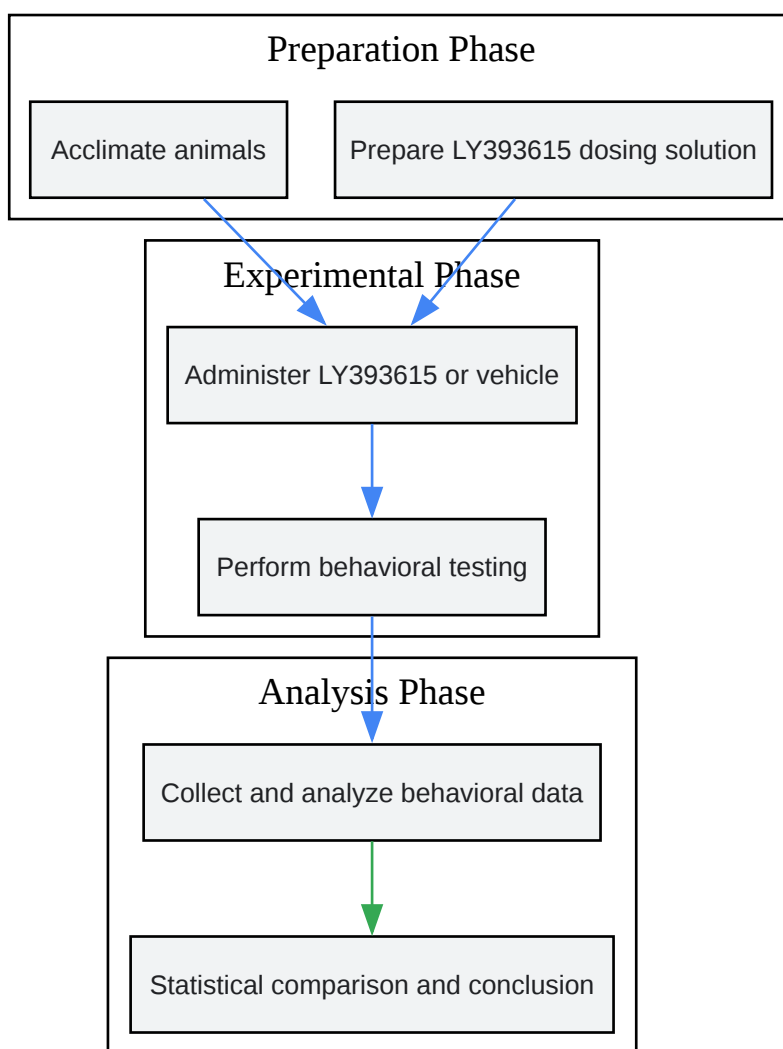
- CHO cells stably expressing the human M5 receptor
- Fluo-4 AM calcium indicator dye
- Assay buffer (e.g., HBSS with 20 mM HEPES)
- **LY393615**
- Acetylcholine (ACh)

- 96-well black, clear-bottom microplates
- Fluorescence plate reader (e.g., FLIPR)

Procedure:

- Cell Plating: Seed the M5-expressing CHO cells into 96-well plates at an appropriate density and allow them to adhere overnight.
- Dye Loading: Wash the cells with assay buffer and then incubate with Fluo-4 AM solution according to the manufacturer's instructions (typically 30-60 minutes at 37°C).
- Compound Preparation: Prepare serial dilutions of **LY393615** and a fixed, sub-maximal concentration of ACh (e.g., EC20) in assay buffer.
- Assay:
 - Wash the cells to remove excess dye.
 - Add the **LY393615** dilutions to the wells and incubate for a short period (e.g., 10-15 minutes).
 - Place the plate in the fluorescence reader and initiate reading.
 - Add the ACh solution to the wells.
 - Monitor the change in fluorescence over time, which corresponds to the change in intracellular calcium concentration.
- Data Analysis: Determine the EC50 value of **LY393615** by plotting the fluorescence response against the compound concentration and fitting the data to a sigmoidal dose-response curve.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com